

Physicochemical Properties of Trimecaine Hydrochloride: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trimecaine*

Cat. No.: *B1683256*

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This guide provides a comprehensive overview of the core physicochemical properties of **Trimecaine** hydrochloride, tailored for researchers, scientists, and drug development professionals. The information presented is crucial for understanding its behavior in biological systems and for the development of robust pharmaceutical formulations.

Chemical and Physical Properties

Trimecaine hydrochloride is an amide-type local anesthetic and antiarrhythmic agent. Its fundamental properties are summarized in the tables below.

General and Structural Information

Property	Value	Reference
Chemical Name	2-(diethylamino)-N-(2,4,6-trimethylphenyl)acetamide hydrochloride	[1][2]
Synonyms	Mesocaine, Mesocain, Trimecaine HCl	[1][2]
Chemical Formula	C ₁₅ H ₂₅ ClN ₂ O	[1][3]
Molecular Weight	284.82 g/mol	[1][3]
CAS Number	1027-14-1	[1][4]
Appearance	White to pale brown solid/crystalline powder	[4]

Physicochemical Data

Property	Value	Reference
Melting Point	140 °C (for the hydrochloride salt)	
Solubility	Readily soluble in water and ethanol.	
LogP (computed)	2.6 (XLogP3 value for the free base)	[5]
pKa	Not experimentally determined in the reviewed literature. As an amine hydrochloride, the tertiary amine group is protonated.	

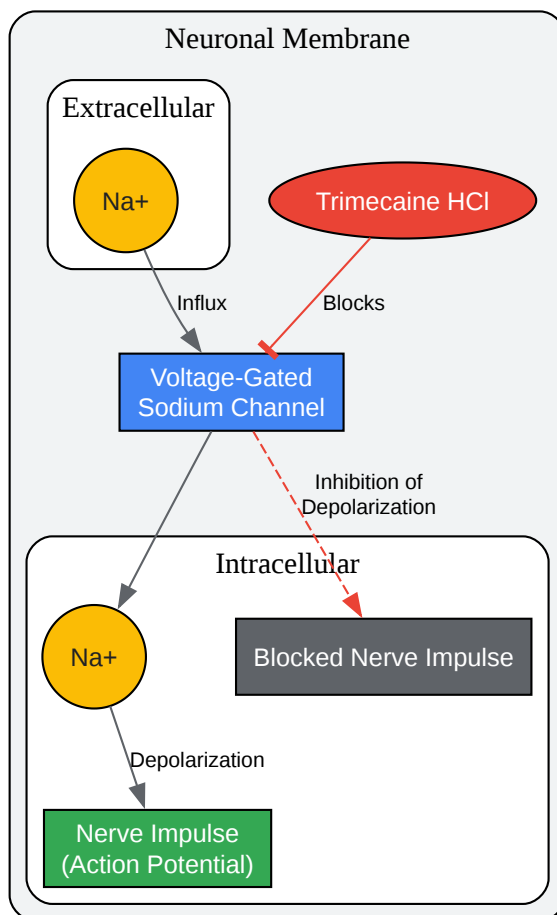
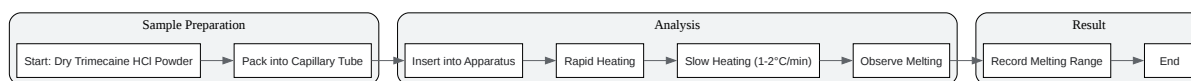
Experimental Protocols

Detailed methodologies for determining key physicochemical parameters are outlined below. These represent standard pharmaceutical industry practices.

Melting Point Determination (Capillary Method)

This protocol describes the determination of the melting point using a standard capillary melting point apparatus.

- **Sample Preparation:** A small amount of finely powdered, dry **Trimecaine** hydrochloride is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a rapid rate to a temperature approximately 10-15°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute.
- **Observation:** The temperature at which the substance first begins to melt (onset) and the temperature at which it becomes completely liquid (clear point) are recorded to define the melting range.



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